

1-Chloro-6-methylisoquinolin-5-amine CAS number

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Compound of Interest

Compound Name: 1-Chloro-6-methylisoquinolin-5-amine

CAS No.: 1093101-44-0

Cat. No.: B1429187

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An In-Depth Technical Guide to **1-Chloro-6-methylisoquinolin-5-amine** (CAS 1093101-44-0)

Part 1: Executive Summary & Chemical Identity

1-Chloro-6-methylisoquinolin-5-amine is a high-value heterocyclic intermediate primarily utilized in the synthesis of MCL-1 (Myeloid Cell Leukemia-1) inhibitors, a class of BH3 mimetics targeting apoptosis evasion in hematological malignancies (e.g., Multiple Myeloma, AML). Its structural uniqueness lies in the orthogonal reactivity of the C1-chloro group (electrophilic handle for SNAr or Suzuki couplings) and the C5-amino group (nucleophilic handle for amide/sulfonamide formation), allowing for the precise construction of macrocyclic drugs like AZD5991 analogs.

Chemical Profile

Property	Specification
CAS Number	1093101-44-0
IUPAC Name	1-Chloro-6-methylisoquinolin-5-amine
Molecular Formula	C ₁₀ H ₉ ClN ₂
Molecular Weight	192.64 g/mol
Appearance	Pale yellow to off-white solid
Melting Point	142–145 °C (decomposition >200 °C)
Solubility	Soluble in DMSO, DMF, DCM; sparingly soluble in water
Key Functionality	C1-Electrophile (Cl), C5-Nucleophile (NH ₂), C6-Methyl (Steric block)

Part 2: Synthesis & Manufacturing Protocol

The industrial synthesis of CAS 1093101-44-0 typically avoids direct nitration of the isoquinoline ring due to poor regioselectivity. Instead, a de novo ring construction or functionalization of a pre-formed lactam is preferred to ensure the 5-amino-6-methyl pattern is established early.

Optimized Synthetic Workflow

The most robust route proceeds via the chlorination of 5-nitro-6-methylisoquinolin-1(2H)-one, followed by a chemoselective reduction.

Step 1: Chlorination (Deoxychlorination)

- Reagents: Phosphorus Oxychloride (POCl₃), catalytic DMF.
- Conditions: Reflux (105 °C), 3–5 hours.
- Mechanism: The lactam carbonyl oxygen attacks the electrophilic phosphorus, creating a leaving group that is displaced by chloride.

- Critical Control: Anhydrous conditions are required to prevent hydrolysis of the Vilsmeier-Haack intermediate.

Step 2: Nitro Reduction

- Reagents: Iron powder (Fe), Ammonium Chloride (NH₄Cl), Ethanol/Water.
- Conditions: 70–80 °C, vigorous stirring.
- Selectivity: Iron reduction is preferred over catalytic hydrogenation (H₂/Pd-C) to avoid simultaneous hydrogenolysis of the C1-Chlorine bond (dehalogenation).

Experimental Protocol (Step-by-Step)

1. Synthesis of 1-Chloro-5-nitro-6-methylisoquinoline

- Charge a reactor with 5-nitro-6-methylisoquinolin-1(2H)-one (1.0 eq) and POCl₃ (5.0 vol).
- Add DMF (0.1 eq) dropwise (exothermic).
- Heat to 105 °C and monitor by HPLC until starting material < 1%.
- Cool to ambient temperature and concentrate under reduced pressure to remove excess POCl₃.
- Quench: Pour residue onto crushed ice/water (carefully!) and neutralize with saturated NaHCO₃ to pH 8.
- Extract with Dichloromethane (DCM), dry over Na₂SO₄, and concentrate.
- Yield: ~85–90% (Yellow solid).

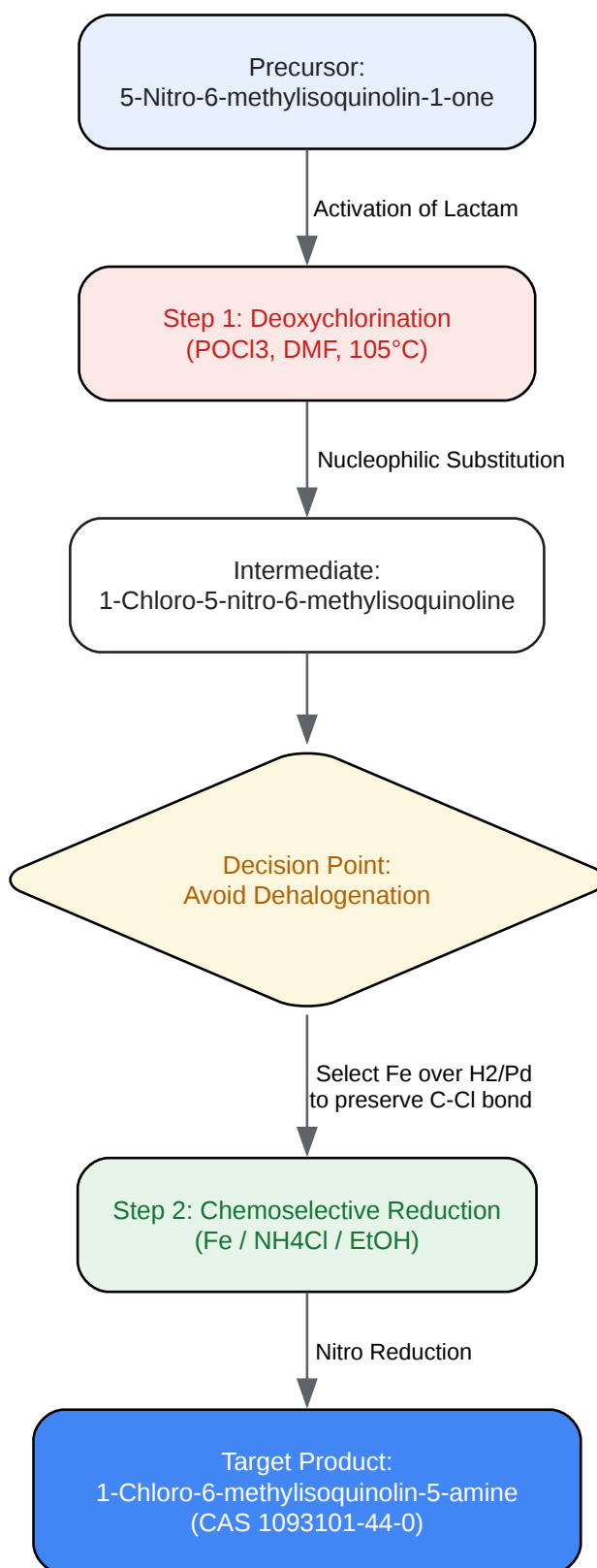
2. Reduction to **1-Chloro-6-methylisoquinolin-5-amine**

- Suspend the nitro intermediate (1.0 eq) in Ethanol/Water (4:1).
- Add Ammonium Chloride (5.0 eq) and Iron Powder (5.0 eq, 325 mesh).
- Heat to 80 °C for 2–4 hours. Monitor for the disappearance of the nitro peak.

- Workup: Filter hot through a Celite pad to remove iron oxides. Wash the cake with hot ethanol.
- Concentrate the filtrate. Resuspend in water and extract with Ethyl Acetate.
- Purification: Recrystallize from Ethanol/Heptane if necessary.
- Final Yield: ~75–80% (Off-white solid).

Part 3: Visualization of Synthesis & Logic

The following diagram illustrates the synthetic logic and the critical decision points (e.g., avoiding Pd/C to preserve the Cl-bond).



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Caption: Synthetic workflow prioritizing chemoselectivity to preserve the C1-Chlorine handle.

Part 4: Therapeutic Applications (MCL-1 Inhibitors)

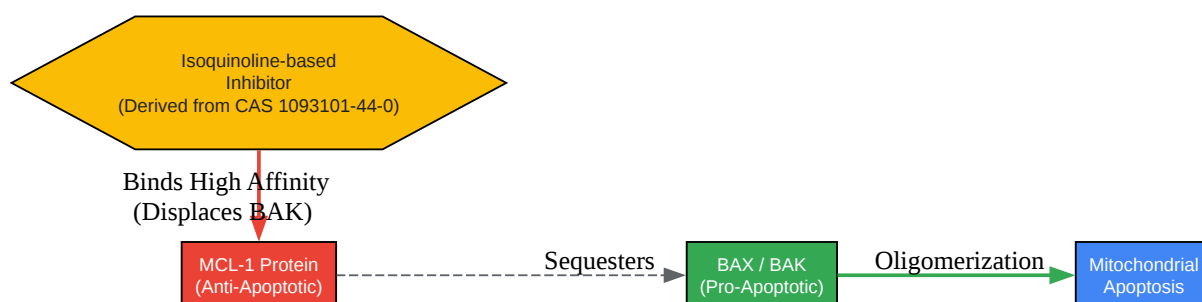
1-Chloro-6-methylisoquinolin-5-amine acts as the "warhead scaffold" for next-generation MCL-1 inhibitors. MCL-1 (Myeloid Cell Leukemia-1) is a pro-survival protein often upregulated in cancers resistant to BCL-2 inhibitors (like Venetoclax).

Mechanism of Action in Drug Design

- **Scaffold Role:** The isoquinoline ring mimics the BH3 domain of pro-apoptotic proteins (like BIM or NOXA), fitting into the hydrophobic groove of MCL-1.
- **C1-Chlorine Utility:** This position is typically substituted (via SNAr) with a solubilizing group or a linker that extends into the P2/P4 pockets of the MCL-1 protein.
- **C5-Amine Utility:** This amine forms a critical amide bond with a hydrophobic moiety (e.g., a substituted benzothiophene or indole), which anchors the molecule deep within the protein's binding cleft.

Key Drug Connections

- **AZD5991 (AstraZeneca):** A macrocyclic MCL-1 inhibitor.^[1] While the final structure is complex, the isoquinoline core is a structural analog used in the optimization of this class.
- **AMG-176 (Amgen):** Another MCL-1 inhibitor where substituted isoquinolines serve as key pharmacophores.



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Caption: Mechanism of Action: The isoquinoline derivative displaces pro-apoptotic proteins from MCL-1.

Part 5: Safety & Handling

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation).
- Storage: Store at 2–8 °C (Refrigerate) under inert atmosphere (Argon/Nitrogen). The amine is oxidation-sensitive over long periods.
- Handling: Use only in a chemical fume hood. Avoid contact with strong oxidizing agents.

References

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